

Solubility of Auxinole in different solvents

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Compound of Interest

Compound Name: Auxinole

Cat. No.: B1665333

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Technical Support Center: Auxinole

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility of **Auxinole**. Below you will find troubleshooting guides and FAQs to facilitate your experiments.

Solubility Data

The solubility of **Auxinole** has been determined in various common laboratory solvents. The following table summarizes the quantitative data for easy comparison.

Solvent	Concentration (mg/mL)	Molarity (mM)	Notes
Dimethyl Sulfoxide (DMSO)	64 - ≥125 ^{[1][2]}	199.14 - ≥388.96 ^{[1][2]}	Use fresh, anhydrous DMSO as moisture can reduce solubility ^[3] .
Ethanol	5 - 12.5	~15.5 - 38.90	-
Water	Insoluble	-	-
Other Polar Organic Solvents	Soluble	-	Soluble in methanol, acetone, and DMF.

Experimental Protocols

Protocol for Preparing a Concentrated Stock Solution of Auxinole in DMSO

This protocol describes the preparation of a 200 mM stock solution of **Auxinole** in DMSO.

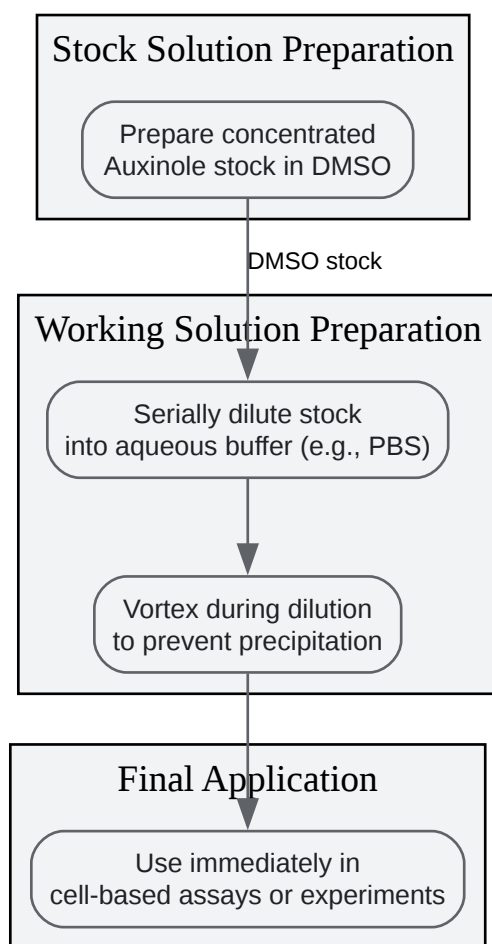
Materials:

- **Auxinole** powder (MW: 321.37 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator bath (optional)

Procedure:

- **Weighing Auxinole:** Accurately weigh 50 mg of **Auxinole** powder and place it into a sterile container.
- **Adding Solvent:** Add 0.77 mL of anhydrous DMSO to the **Auxinole** powder.
- **Dissolution:** Vortex the mixture vigorously until the **Auxinole** is completely dissolved. If particulates remain, sonicate the solution for 5-10 minutes in a bath sonicator. Gentle warming to 37°C can also aid dissolution, but avoid excessive heat.
- **Storage:** Store the 200 mM stock solution at -20°C or below for long-term stability. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles. The DMSO stock solution is reported to be stable at -15°C.

Workflow for Preparing Working Solutions in Aqueous Buffers

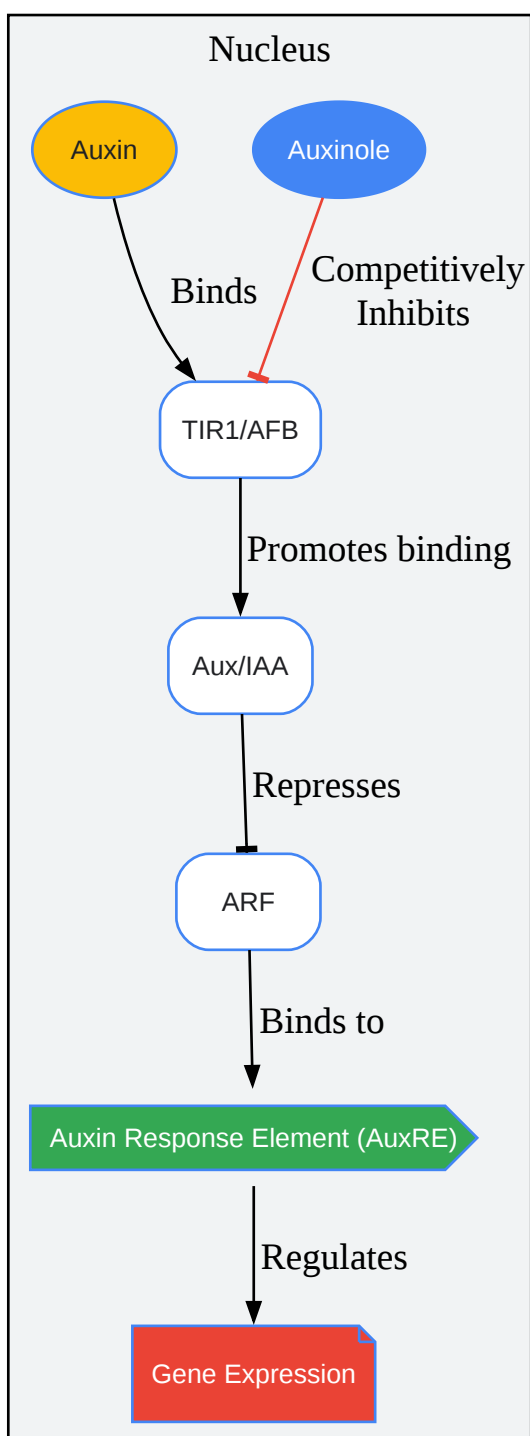


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Caption: Experimental workflow for preparing **Auxinole** working solutions.

Auxin Signaling Pathway

Auxinole functions as an antagonist in the auxin signaling pathway. It competitively inhibits the formation of the TIR1-IAA-Aux/IAA complex, thereby blocking downstream auxin-responsive gene expression.



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